

Perfluoro-2-methyl-3-ethylpentane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Perfluoro-2-methyl-3-ethylpentane

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An in-depth examination of the properties, commercial availability, and applications of **Perfluoro-2-methyl-3-ethylpentane** (CAS 354-97-2), a highly stable perfluorocarbon with specialized uses in advanced thermal management and chemical processes.

This technical guide provides a detailed overview of **Perfluoro-2-methyl-3-ethylpentane**, a fully fluorinated hydrocarbon with the molecular formula C8F18. Due to its exceptional chemical and thermal stability, this compound is utilized in niche applications requiring inert, high-performance fluids. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its properties, availability, and handling, with a focus on its technical specifications and potential research applications.

Chemical and Physical Properties

Perfluoro-2-methyl-3-ethylpentane is a branched-chain perfluorocarbon. The substitution of all hydrogen atoms with fluorine imparts a high degree of chemical inertness and thermal stability.[1] The physical and chemical properties of **Perfluoro-2-methyl-3-ethylpentane** are summarized in the table below.



Property	Value
CAS Number	354-97-2
Molecular Formula	C8F18
Molecular Weight	438.06 g/mol [1][2]
IUPAC Name	1,1,1,2,2,3,4,4,5,5,5-undecafluoro-3- (1,1,1,2,3,3,3-heptafluoropropan-2-yl)pentane[2]
Boiling Point	103 °C[2]
Melting Point	-70 °C[2]
Density	1.839 g/mL[2]
Solubility	Insoluble in water[2]

Commercial Availability and Suppliers

Perfluoro-2-methyl-3-ethylpentane is available from a number of specialized chemical suppliers. Researchers can acquire this compound in various quantities, typically for research and development purposes. It is important to note that this compound is intended for research use only and not for human or veterinary applications.[1]

Known Suppliers:

- EvitaChem: Offers Perfluoro-2-methyl-3-ethylpentane under the catalog number EVT-3178824.[2]
- Apollo Scientific: Provides the compound with a purity of ≥95% under the CAS number 354-97-2.[3]
- Benchchem: Supplies Perfluoro-2-methyl-3-ethylpentane for research purposes, catalog number B3041750.[1]
- CymitQuimica: Lists **Perfluoro-2-methyl-3-ethylpentane** with a purity of ≥95%.[4]

Synthesis and Manufacturing







The primary industrial method for the production of perfluorocarbons like **Perfluoro-2-methyl-3-ethylpentane** is electrochemical fluorination (ECF). This process involves the electrolysis of the corresponding hydrocarbon analog (2-methyl-3-ethylpentane) in anhydrous hydrogen fluoride. While specific, detailed experimental protocols for the synthesis of this particular branched perfluorocarbon are proprietary and not readily available in public literature, the general principles of the ECF process are well-established.

A generalized workflow for the synthesis via electrochemical fluorination is depicted below.



Synthesis Phase 2-methyl-3-ethylpentane Anhydrous Hydrogen Fluoride Electrochemical Fluorination Cell Electrolysis Crude Perfluoro-2-methyl-3-ethylpentane Purification Phase Fractional Distillation Washing & Drying **Purified Product**

General Workflow for Electrochemical Fluorination Synthesis

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Figure 1: Generalized synthesis and purification workflow.



Experimental Protocols: General Principles of Electrochemical Fluorination

A detailed, step-by-step experimental protocol for the synthesis of **Perfluoro-2-methyl-3-ethylpentane** is not publicly available. However, a general procedure based on the principles of ECF would involve:

- Preparation of the Electrolyte: The hydrocarbon precursor, 2-methyl-3-ethylpentane, is dissolved in anhydrous hydrogen fluoride to form the electrolyte.
- Electrolysis: The electrolysis is carried out in a specialized electrochemical cell, typically with nickel anodes. A constant current is applied at a specific voltage and current density. During this process, the hydrogen atoms on the hydrocarbon are replaced with fluorine atoms.
- Separation of Products: After the reaction is complete, the crude perfluorinated product is separated from the hydrogen fluoride electrolyte. This is often achieved by cooling the mixture and decanting the denser fluorocarbon layer.
- Purification: The crude product is then purified, typically by fractional distillation, to separate
 the desired isomer from byproducts and partially fluorinated compounds. Further washing
 and drying steps may also be employed to remove any remaining impurities.

Key Applications and Research Areas

The unique properties of **Perfluoro-2-methyl-3-ethylpentane** make it suitable for a range of specialized industrial and research applications.

Thermal Management and Electronics Cooling

With its high thermal stability, low reactivity, and wide liquid range, **Perfluoro-2-methyl-3-ethylpentane** is an effective heat-transfer fluid. It is particularly suited for aggressive thermal management challenges in the electronics industry, such as immersion cooling of high-density semiconductor devices.[2]

Working Fluid in Organic Rankine Cycles (ORC)



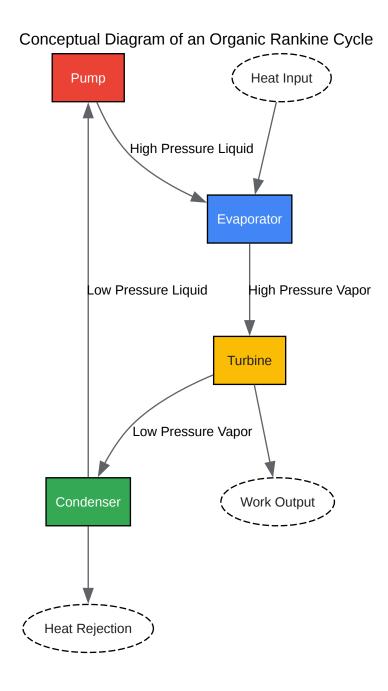
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A significant area of research for this compound is its use as a working fluid in Organic Rankine Cycle (ORC) systems. ORCs are used to convert medium to high-temperature waste heat into useful energy. The favorable thermodynamic properties of **Perfluoro-2-methyl-3-ethylpentane** allow it to operate efficiently in such systems. A thermodynamic model based on the improved Peng-Robinson Stryjek-Vera (iPRSV) equation of state has been developed for this fluid, and its vapor-liquid pressures have been experimentally measured in a temperature range of 358 - 508 K.

A conceptual diagram of an Organic Rankine Cycle is provided below.





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Figure 2: Basic principle of an Organic Rankine Cycle.



Experimental Protocols: General Methodology for ORC Performance Evaluation

While a specific experimental protocol for an ORC system using **Perfluoro-2-methyl-3-ethylpentane** is not detailed in the available literature, a general methodology for evaluating its performance as a working fluid would involve:

- System Setup: A laboratory-scale ORC system is constructed, consisting of a pump, an evaporator, an expander (such as a turbine or a scroll expander), and a condenser.
- Working Fluid Charging: The system is evacuated and then charged with a precise amount of Perfluoro-2-methyl-3-ethylpentane.
- Operation: A heat source is applied to the evaporator, and a cooling medium is circulated through the condenser. The system is allowed to reach a steady state at various operating conditions (e.g., different heat source temperatures and pressures).
- Data Acquisition: Temperature, pressure, and flow rate are measured at key points in the cycle (inlet and outlet of each component). The power output of the expander is also measured.
- Performance Analysis: The collected data is used to calculate the thermal efficiency, isentropic efficiency of the expander, and overall system performance. The experimental results can then be compared with the predictions from thermodynamic models.

Safety and Handling

Perfluoro-2-methyl-3-ethylpentane is a chemically inert and non-flammable compound. However, as with any chemical, appropriate safety precautions should be taken.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat when handling the substance.
- Ventilation: Use in a well-ventilated area.
- Storage: Store in a tightly closed container in a cool, dry place.



 Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

It is crucial to consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety and handling information before use.

Conclusion

Perfluoro-2-methyl-3-ethylpentane is a specialized perfluorocarbon with a unique set of properties that make it valuable for specific high-performance applications, particularly in thermal management and energy conversion. While its commercial availability is limited to specialized suppliers for research purposes, its high thermal stability and chemical inertness continue to make it a subject of interest in academic and industrial research. Further research into its applications and the development of more detailed, publicly available experimental protocols would be beneficial for advancing its use in various technological fields.

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